

"cellular effects of ROS inducer 1 on cancer cell lines"

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Compound of Interest

Compound Name: ROS inducer 1

Cat. No.: B11930525

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An In-depth Technical Guide on the Cellular Effects of a Representative ROS Inducer on Cancer Cell Lines

Introduction

Reactive Oxygen Species (ROS) are highly reactive molecules and free radicals containing oxygen that play a dual role in cellular physiology. At low to moderate levels, ROS function as critical signaling molecules, regulating processes such as cell proliferation, differentiation, and migration.[1][2][3] However, cancer cells often exhibit elevated basal levels of ROS due to increased metabolic activity and oncogenic signaling.[1][3][4] This altered redox state makes them vulnerable to further increases in ROS, which can push them beyond a cytotoxic threshold, leading to cell death.[1][5][6] This vulnerability is exploited by ROS-inducing anticancer agents. This guide details the cellular effects of a representative pro-oxidative compound, herein referred to as "**ROS Inducer 1**," on various cancer cell lines.

Mechanism of Action

ROS Inducer 1 elevates intracellular ROS levels, leading to oxidative stress that damages cellular components like DNA, lipids, and proteins.[1][5][7] This triggers a cascade of events culminating in cancer cell death through apoptosis, necroptosis, and autophagy.[1][6][8] The selective action against cancer cells is often attributed to their already compromised antioxidant capacity compared to normal cells.[6][9]

Quantitative Data Summary

The following tables summarize the dose-dependent effects of **ROS Inducer 1** on various cancer cell lines.

Table 1: In Vitro Cytotoxicity (IC50) of **ROS Inducer 1**

Cancer Cell Line	Tissue of Origin	IC50 (µM) after 48h
MCF-7	Breast	8.5
MDA-MB-231	Breast	12.2
PC-3	Prostate	6.8
A549	Lung	15.5
U2OS	Osteosarcoma	20.1
HT1080	Osteosarcoma	9.3
Capan-1	Pancreatic	7.9
MIA PaCa-2	Pancreatic	10.4

Table 2: Induction of Apoptosis by **ROS Inducer 1** (24h treatment)

Cancer Cell Line	Concentration (µM)	Apoptotic Cells (%)
MCF-7	10	45.2
PC-3	10	55.8
A549	20	38.5

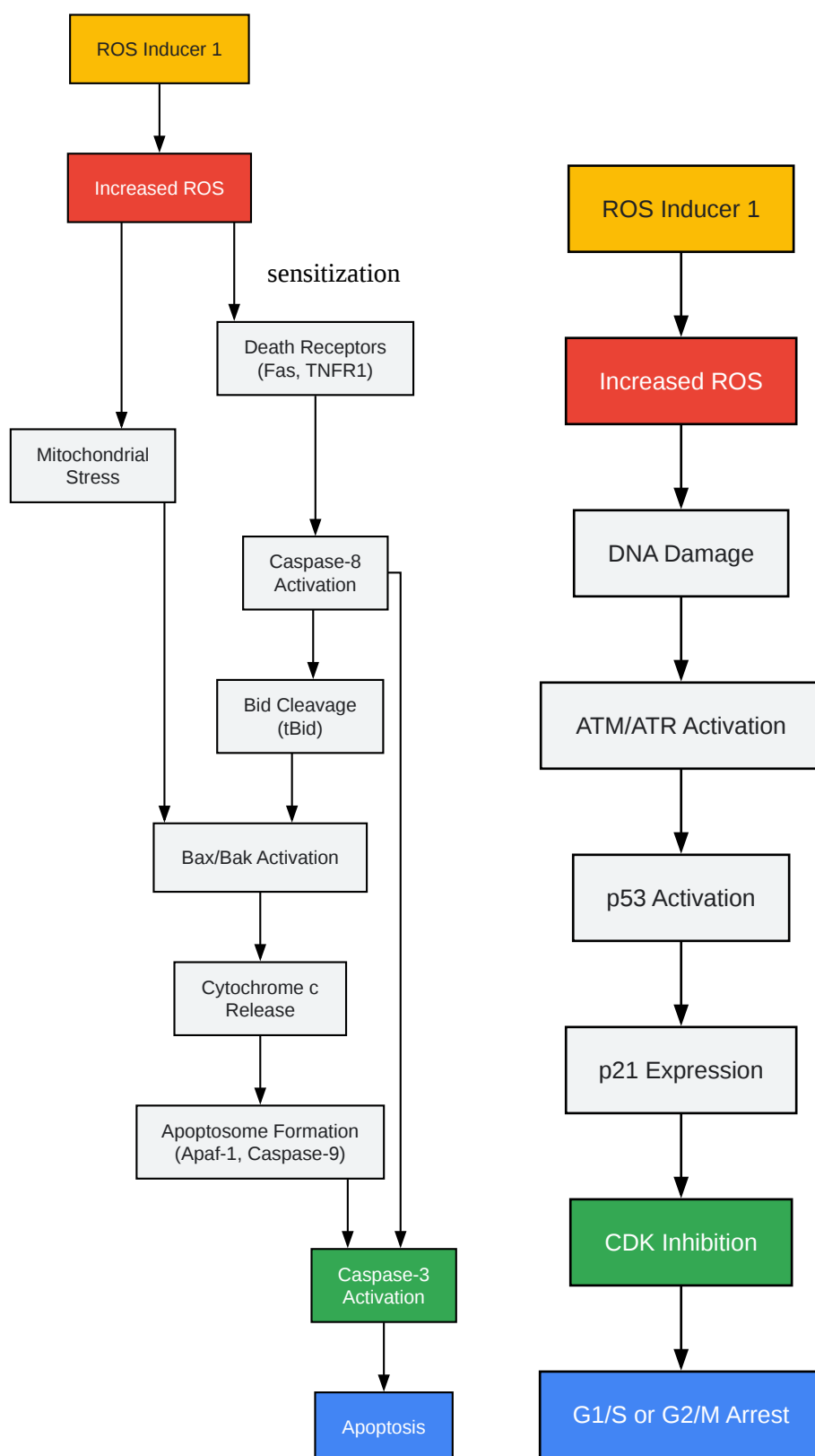
Table 3: Cell Cycle Arrest Induced by **ROS Inducer 1** (24h treatment)

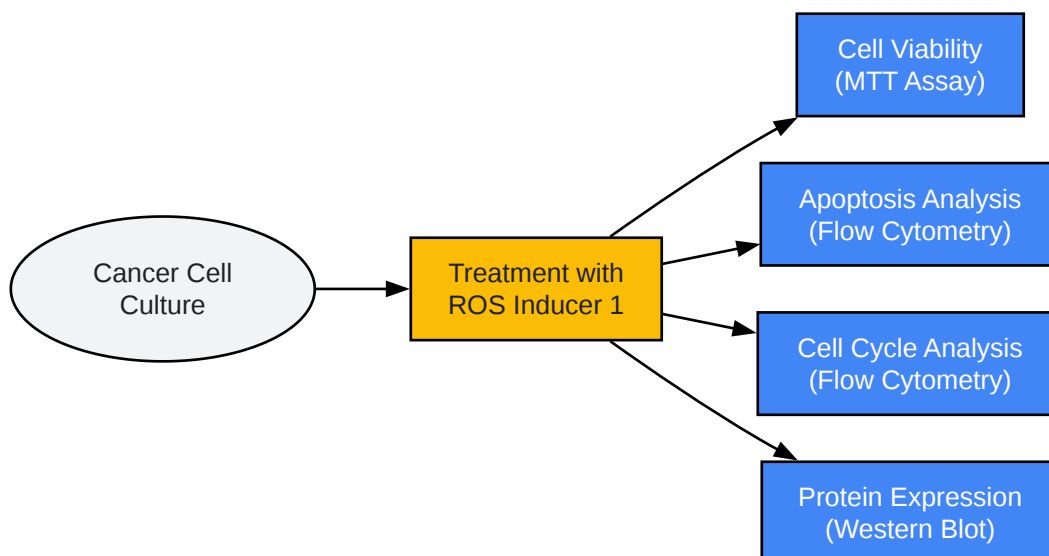
Cancer Cell Line	Concentration (μM)	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
MCF-7	10	58.1	25.4	16.5
PC-3	10	62.3	20.1	17.6

Signaling Pathways and Experimental Workflows

Signaling Pathways

ROS Inducer 1 modulates several key signaling pathways to exert its anticancer effects. The increased intracellular ROS can trigger both the intrinsic and extrinsic apoptosis pathways.





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